

2-Ethylcyclohexanol: A Comparative Analysis of Efficacy Across Diverse Applications

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Compound of Interest

Compound Name: **2-Ethylcyclohexanol**

Cat. No.: **B1581418**

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This publication provides a comprehensive comparison of **2-Ethylcyclohexanol**'s performance and properties against other common alternatives in various industrial and research applications. This guide is intended for researchers, scientists, and professionals in drug development and chemical manufacturing, offering objective data and detailed experimental methodologies to support informed decision-making.

Physicochemical Properties of 2-Ethylcyclohexanol

A foundational understanding of **2-Ethylcyclohexanol**'s physical and chemical characteristics is crucial for evaluating its potential efficacy in different applications. These properties are summarized in the table below.

Property	Value	Unit
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21	g/mol
Appearance	Solid	
Melting Point	19.68	°C
Boiling Point	74 - 79 (at 16 hPa)	°C
Flash Point	68	°C
Density	0.906	g/mL at 25°C
logP (octanol/water)	2.583	

Application I: Fragrance and Flavor

2-Ethylcyclohexanol and its derivatives possess distinct olfactory properties, making them potential candidates for use as fragrance ingredients and modifiers in perfumes, cosmetics, and other scented products.

Efficacy Comparison: Odor Profile

While specific data on the odor profile of **2-Ethylcyclohexanol** is not extensively detailed in publicly available literature, the odor characteristics of structurally related cyclohexanol derivatives provide a basis for comparison. Cyclohexanol itself has a camphor-like, chemical odor.^[1] The introduction of alkyl groups modifies this profile; methylcyclohexanols are described as having a fresher, less chemical camphoraceous scent.^[1] As the complexity of the alkyl substituent increases, so does the complexity of the odor, with some derivatives exhibiting minty notes.^[1] For example, 2-ethyl-5,5-dimethyl-cyclohexanol is reported to have a minty, fresh tobacco leaf, cresol, and animalistic odor.

In comparison, 2-ethylhexanol, a structurally similar acyclic alcohol, is described as having a "heavy, earthy, and slightly floral" scent for the (R)-enantiomer and a "light, sweet floral fragrance" for the (S)-enantiomer.^[2] Esters derived from these alcohols are widely used in the fragrance industry and typically possess fruity and floral notes.

Table 1: Comparison of Olfactory Properties

Compound	Odor Description	Application Notes
2-Ethylcyclohexanol (predicted)	Likely camphoraceous with potential woody or minty notes based on structural analogs.	May be used as a building block for fragrance esters or as a modifier in complex scents.
2-Ethyl-5,5-dimethyl-cyclohexanol	Minty, fresh tobacco leaf, cresol, horse, and/or animalistic.	Can impart freshness and complexity to fragrance compositions.
2-Ethylhexanol	(R)-enantiomer: heavy, earthy, slightly floral. (S)-enantiomer: light, sweet floral. [2]	Used as a fragrance ingredient in cosmetics and cleaning products. [3]
Cyclohexyl Ethyl Alcohol	Floral, waxy, cooling, green, peony, lily, dewy rose. [4]	A common ingredient in floral and green fragrance compositions.
Benzyl Benzoate	Faintly balsamic.	Often used as a fixative to prolong the scent of other fragrance ingredients.
Glycerin	Odorless.	Used as a solvent and humectant in fragrance formulations, can also act as a fixative.

Experimental Protocol: Evaluation of Fragrance Fixative Efficacy

The following protocol outlines a general method for comparing the efficacy of **2-Ethylcyclohexanol** as a fragrance fixative against other known fixatives.

Objective: To determine the ability of a test substance (e.g., **2-Ethylcyclohexanol**) to prolong the evaporation time of a fragrance composition.

Materials:

- Test fragrance oil
- Ethyl alcohol (perfumer's grade)
- Fixative materials (e.g., **2-Ethylcyclohexanol**, Benzyl Benzoate, Glycerin, Sandalwood oil)
- Glass beakers and stirring rods
- Digital weighing balance
- Filter paper strips (smelling strips)
- Stopwatch

Procedure:

- Preparation of Fragrance Solutions:
 - Prepare a stock solution of the test fragrance oil in ethyl alcohol (e.g., 20% fragrance oil in 80% alcohol).
 - For each fixative to be tested, prepare a series of fragrance solutions with varying concentrations of the fixative (e.g., 0.1%, 0.5%, 1.0% by weight). Ensure the total percentage of fragrance oil and fixative does not exceed a set limit (e.g., 30%).
- Application:
 - Dip a clean filter paper strip into each prepared solution for a set amount of time (e.g., 10 seconds).
 - Remove the strip and allow any excess to drip off.
- Evaporation and Olfactory Assessment:
 - Start the stopwatch immediately after application.
 - At regular intervals (e.g., every 30 minutes), an evaluator smells the strip and records the perceived intensity of the fragrance on a predefined scale (e.g., 1 to 5, where 5 is the

strongest).

- The time at which the fragrance is no longer detectable is recorded as the fixation time.
- Data Analysis:
 - Calculate the fixation time in hours per gram of the applied solution.
 - Compare the fixation times of the solutions containing different fixatives and concentrations to a control solution without any fixative.

Expected Outcome: A longer fixation time indicates a more effective fixative. The results can be tabulated to compare the performance of **2-Ethylcyclohexanol** with other fixatives at different concentrations.

Application II: Plasticizer (as a precursor)

2-Ethylcyclohexanol can be used as a precursor in the synthesis of plasticizers, which are additives that increase the flexibility and durability of polymers like PVC. Its performance in this application is largely determined by the properties of the resulting ester.

Efficacy Comparison: Plasticizer Performance

The efficacy of a plasticizer is evaluated based on several key parameters, including its ability to lower the glass transition temperature (T_g) of the polymer, its mechanical properties (tensile strength and elongation at break), and its resistance to migration (leaching) from the polymer matrix. While specific experimental data for plasticizers derived from **2-Ethylcyclohexanol** is scarce, a comparison can be made with the widely studied plasticizer di(2-ethylhexyl) phthalate (DEHP), which is synthesized from the related alcohol, 2-ethylhexanol. High molecular weight phthalates are generally expected to have lower migration rates.

Table 2: Comparative Performance of Plasticizers

Parameter	Di(2-ethylhexyl) phthalate (DEHP)	High Molecular Weight Phthalates (e.g., DINP, a proxy for 2-ethylcyclohexyl phthalate)	Notes
Plasticizing Efficiency			
Tg Reduction	Significant	Generally slightly less efficient than DEHP	A greater reduction in Tg indicates higher plasticizing efficiency.
Hardness (Shore A)	Lower	Slightly higher	Lower hardness indicates better flexibility.
Mechanical Properties			
Tensile Strength	Moderate	Generally higher	Higher tensile strength indicates a stronger material.
Elongation at Break	High	Generally lower	Higher elongation indicates greater flexibility.
Durability			
Migration/Leaching	Higher	Significantly lower	Lower migration is crucial for applications in medical devices and food contact materials. ^[5]
Volatility	Higher	Lower	Lower volatility leads to better long-term performance.

Experimental Protocol: Evaluation of Plasticizer Efficacy in PVC

The following protocol is based on ASTM D2284 and other standard methods for evaluating plasticizer performance.

Objective: To compare the plasticizing efficiency, mechanical properties, and migration resistance of a novel plasticizer (e.g., a **2-ethylcyclohexanol**-based ester) with a standard plasticizer (e.g., DEHP) in a PVC formulation.

Materials:

- PVC resin
- Standard plasticizer (DEHP)
- Test plasticizer (**2-ethylcyclohexanol**-based ester)
- Thermal stabilizer
- Lubricant
- Two-roll mill or similar compounding equipment
- Hydraulic press with heated platens
- Tensile testing machine (e.g., Instron)
- Differential Scanning Calorimeter (DSC)
- Analytical balance

Procedure:

- Compounding and Sample Preparation:
 - Formulate PVC blends containing a fixed amount of PVC resin, stabilizer, and lubricant, with varying concentrations of the standard and test plasticizers.

- Mix the components thoroughly on a two-roll mill at a controlled temperature until a homogenous sheet is formed.
- Press the milled sheets into plaques of a specified thickness using a heated hydraulic press.
- Cut dumbbell-shaped specimens from the pressed plaques for tensile testing.
- Evaluation of Plasticizing Efficiency (DSC):
 - Determine the glass transition temperature (Tg) of each PVC formulation using a DSC. A lower Tg indicates higher plasticizing efficiency.
- Mechanical Property Testing (Tensile Test):
 - Conduct tensile tests on the dumbbell-shaped specimens according to ASTM D638.
 - Measure the tensile strength, elongation at break, and modulus of elasticity.
- Migration Resistance Testing:
 - Solvent Extraction: Weigh a sample of the plasticized PVC and immerse it in a solvent (e.g., hexane or ethanol) for a specified time and temperature. After immersion, dry the sample and reweigh it. The weight loss corresponds to the amount of plasticizer that has leached out.
 - Activated Carbon Method: Place a sample of the plasticized PVC in contact with activated carbon at an elevated temperature for a specified time. The weight gain of the activated carbon corresponds to the amount of plasticizer that has migrated.

Data Presentation: The quantitative data from these tests should be summarized in tables to facilitate a direct comparison between the test plasticizer and the standard.

Application III: Industrial Solvent

With its relatively high boiling point and miscibility with many organic compounds, **2-Ethylcyclohexanol** has potential as an industrial solvent in applications such as coatings, inks, and cleaning agents.

Efficacy Comparison: Solvent Properties

The efficacy of a solvent is determined by its physical properties, such as boiling point, flash point, and its ability to dissolve various substances. A comparison of **2-Ethylcyclohexanol** with other common industrial solvents is presented below.

Table 3: Comparison of Solvent Properties

Solvent	Boiling Point (°C)	Flash Point (°C)	Density (g/mL)	Notes
2-Ethylcyclohexanol	74 - 79 (at 16 hPa)	68	0.906	Relatively high boiling point and flash point suggest lower volatility and flammability compared to some common solvents.
2-Ethylhexanol	183-185	73	0.833	Similar flash point to 2-ethylcyclohexanol but a higher boiling point at atmospheric pressure.[6]
Cyclohexanol	161.1	68	0.962	Similar flash point to 2-ethylcyclohexanol.
Isopropanol	82.6	11.7	0.786	Much lower boiling and flash points, indicating higher volatility and flammability.
Toluene	110.6	4.4	0.867	Lower boiling and flash points than 2-ethylcyclohexanol.

Experimental Protocol: Determination of Solvent Power (Kauri-Butanol Value)

The Kauri-Butanol (KB) value is a measure of the solvent power of a hydrocarbon solvent, with a higher value indicating stronger solvency. This method is standardized as ASTM D1133.

Objective: To determine the Kauri-Butanol value of **2-Ethylcyclohexanol** and compare it to other solvents.

Materials:

- Kauri resin solution (20% in n-butanol)
- **2-Ethylcyclohexanol** (test solvent)
- Toluene (standard solvent with a known KB value)
- Burette
- Titration flask
- Light source

Procedure:

- Standardization:
 - Pipette a standard volume of the Kauri-butanol solution into a titration flask.
 - Titrate with toluene from a burette until the solution becomes cloudy and the printed text behind the flask is just obscured.
 - Record the volume of toluene used.
- Sample Titration:
 - Pipette the same standard volume of the Kauri-butanol solution into a clean titration flask.

- Titrate with the test solvent (**2-Ethylcyclohexanol**) until the same level of turbidity is reached as in the standardization step.
- Record the volume of the test solvent used.
- Calculation:
 - Calculate the KB value of the test solvent using the following formula: KB value = (Volume of Toluene / Volume of Test Solvent) * KB value of Toluene

Data Presentation: The calculated KB values for **2-Ethylcyclohexanol** and other solvents can be tabulated for direct comparison.

Application IV: Lubricant and Fuel Additive

The molecular structure of **2-Ethylcyclohexanol** suggests its potential use as a raw material for synthesizing lubricant additives and cetane improvers for diesel fuel.

Efficacy Comparison: Lubricant Additive Performance

While no direct experimental data was found for **2-Ethylcyclohexanol** as a lubricant additive, its performance can be inferred from the properties of related compounds. Esters of branched alcohols like 2-ethylhexanol are known to reduce viscosity and lower freezing points in lubricant formulations.^[2] The efficacy of a lubricant additive is typically evaluated based on its ability to reduce friction and wear, improve thermal stability, and prevent corrosion.

Table 4: General Performance of Lubricant Additive Classes

Additive Type	Primary Function	Typical Chemical Structures
Friction Modifiers	Reduce friction and improve fuel economy.	Esters, organic acids, amides.
Anti-wear Agents	Form a protective film on metal surfaces to prevent wear.	Zinc dialkyldithiophosphates (ZDDP), sulfur-phosphorus compounds.
Extreme Pressure (EP) Additives	Prevent catastrophic wear under high-load conditions.	Chlorinated paraffins, sulfurized fats.
Viscosity Index Improvers	Reduce the change in viscosity with temperature.	Poly(alkyl methacrylates), olefin copolymers.
Corrosion Inhibitors	Protect metal surfaces from corrosion.	Carboxylic acids, sulfonates, amines.

Experimental Protocol: Evaluation of Anti-Wear Properties of a Lubricant Additive

The four-ball wear test (ASTM D4172) is a standard method for evaluating the anti-wear properties of lubricating fluids.

Objective: To compare the anti-wear performance of a base lubricant formulated with a **2-Ethylcyclohexanol**-derived additive to the base lubricant alone and with a standard anti-wear additive.

Materials:

- Four-ball wear tester
- Steel balls (test specimens)
- Base lubricant
- Test additive (derived from **2-Ethylcyclohexanol**)

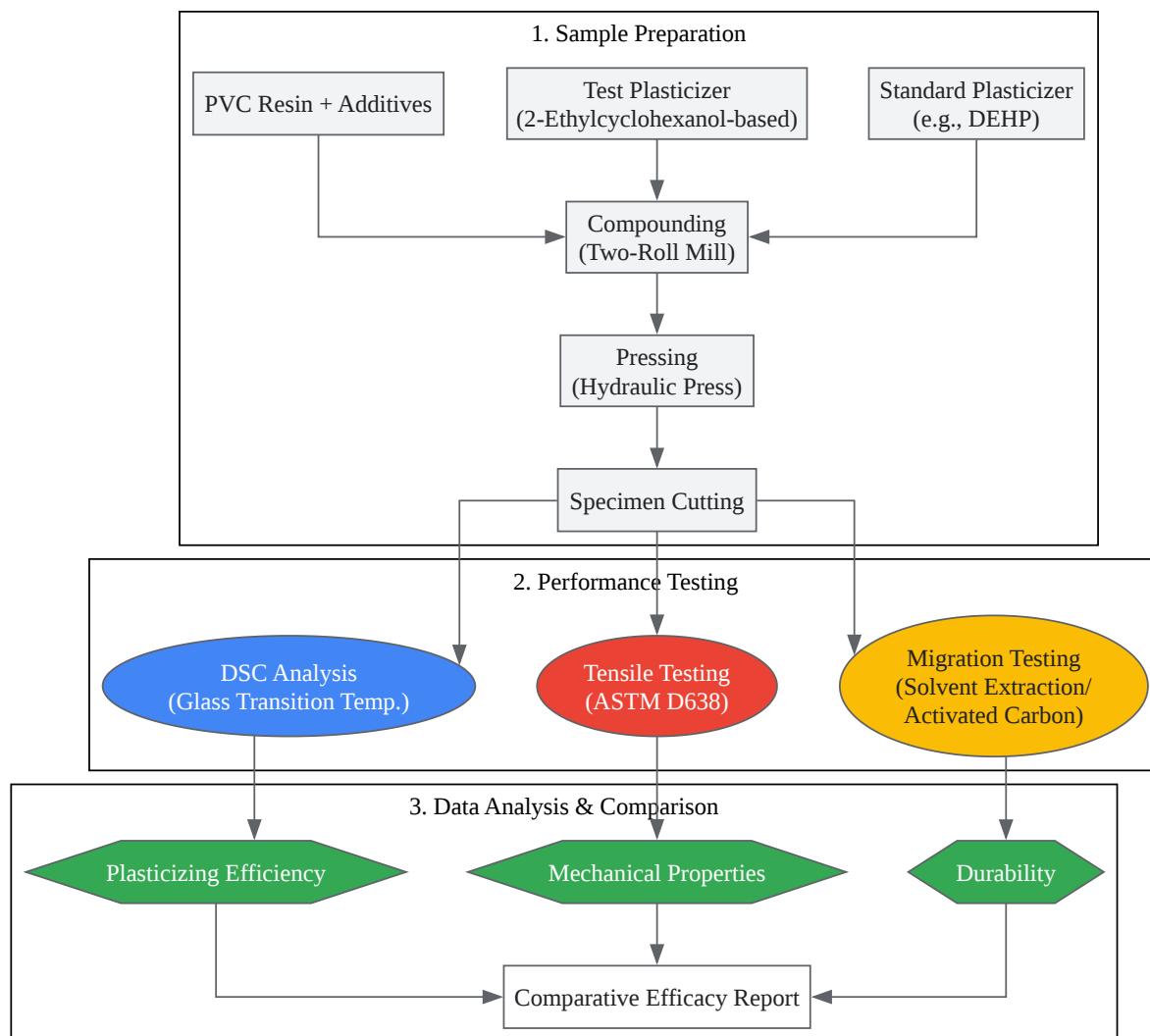
- Standard anti-wear additive (e.g., ZDDP)
- Microscope for measuring wear scar diameter

Procedure:

- Sample Preparation: Prepare blends of the base lubricant with the test additive and the standard additive at specified concentrations.
- Test Execution:
 - Place three steel balls in the test cup, lock them in place, and add the lubricant sample.
 - Place a fourth ball in the chuck of the motor-driven spindle.
 - Apply a specified load and run the test at a constant speed and temperature for a set duration.
- Wear Scar Measurement:
 - After the test, clean the three stationary balls and measure the diameter of the wear scars on each ball using a microscope.
 - Calculate the average wear scar diameter.
- Data Analysis:
 - Compare the average wear scar diameters for the different lubricant formulations. A smaller wear scar diameter indicates better anti-wear performance.

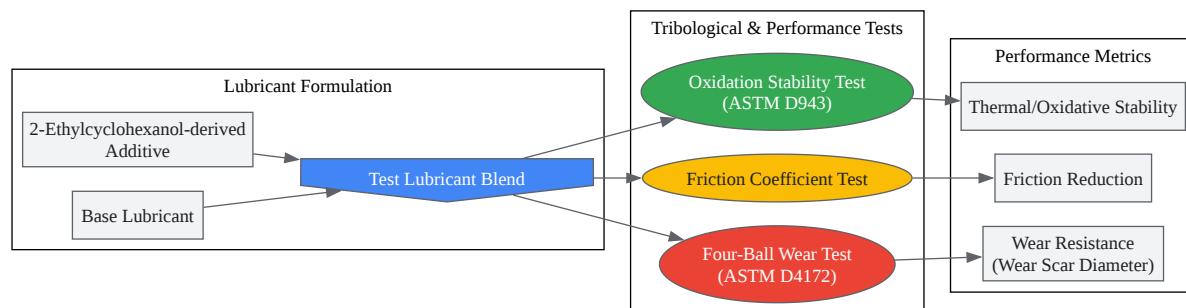
Visualizations

Experimental Workflow for Plasticizer Efficacy Evaluation

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Caption: Workflow for evaluating the efficacy of plasticizers derived from **2-Ethylcyclohexanol**.

Logical Relationship of Lubricant Additive Performance Evaluation



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Caption: Logical flow for evaluating the performance of lubricant additives.

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